Technical Guide: Safety and Handling of 1-Chloro-2-(methoxymethyl)-4-nitrobenzene

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Compound of Interest

Compound Name:	*1-Chloro-2-(methoxymethyl)-4-nitrobenzene*
CAS No.:	*101513-52-4*
Cat. No.:	*B2890200*

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CAS No: 101513-52-4 | Molecular Formula: $C_8H_8ClNO_3$[1][2]

Executive Summary

1-Chloro-2-(methoxymethyl)-4-nitrobenzene is a specialized intermediate frequently employed in the synthesis of pharmacophores, particularly in the development of kinase inhibitors and other heterocyclic drug candidates.[2] Its structural duality—featuring an electron-deficient aromatic ring activated for Nucleophilic Aromatic Substitution (S_NAr) and a Methoxymethyl (MOM) ether side chain—presents a unique safety profile.[2]

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a researcher-centric operational protocol. It addresses the compound's specific reactivity hazards, including the acid-lability of the MOM group and the potential for rapid, exothermic S_NAr reactions, ensuring scientific integrity and personnel safety during drug development workflows.

Chemical Identity & Physicochemical Profile[1][3][4][5][6]

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Property	Specification
CAS Number	101513-52-4
IUPAC Name	1-chloro-2-(methoxymethyl)-4-nitrobenzene
Molecular Weight	201.61 g/mol
Physical State	Solid (Low-melting) or viscous oil (purity dependent)
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in water
Structural Alert	Nitro Group (-NO_2): Potential for energetic decomposition.Aryl Chloride: Activated for displacement.MOM Ether: Acid-sensitive protecting group.[2]

Hazard Identification & Risk Assessment

GHS Classification (Self-Validated)

Based on structural analogs and available ECHA data, the compound follows the Warning signal word profile.[2]

- Acute Toxicity (Oral) - Category 4 (H302): Harmful if swallowed.[1][2][3]
- Skin Corrosion/Irritation - Category 2 (H315): Causes skin irritation.[1][2][3][4][5]
- Serious Eye Damage/Irritation - Category 2A (H319): Causes serious eye irritation.[1][2][3][5]
- STOT - Single Exposure - Category 3 (H335): May cause respiratory irritation.[1][2][4]

Advanced Reactivity Analysis[2]

- Nucleophilic Sensitivity: The chlorine atom at the C1 position is activated by the para-nitro group.[2] While this makes it a valuable synthone, it also increases the risk of skin sensitization. Upon contact with skin proteins (nucleophiles), it can form haptens, leading to allergic contact dermatitis.

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- Acid Lability: The methoxymethyl (MOM) ether is stable to base but hydrolyzes rapidly in acidic conditions to release formaldehyde (a carcinogen) and the corresponding benzyl alcohol. Avoid contact with strong mineral acids unless in a controlled hydrolysis setup.[2]

Strategic Handling & Engineering Controls[9]

The "Zero-Contact" Protocol

Due to the sensitization risk and potential for dust generation, a "Zero-Contact" policy is required.[2]

Engineering Controls:

- Primary: All weighing and transfer operations must occur inside a certified Chemical Fume Hood (face velocity > 0.5 m/s).
- Secondary: For quantities >10g, use a powder containment hood or glovebox to prevent cross-contamination.

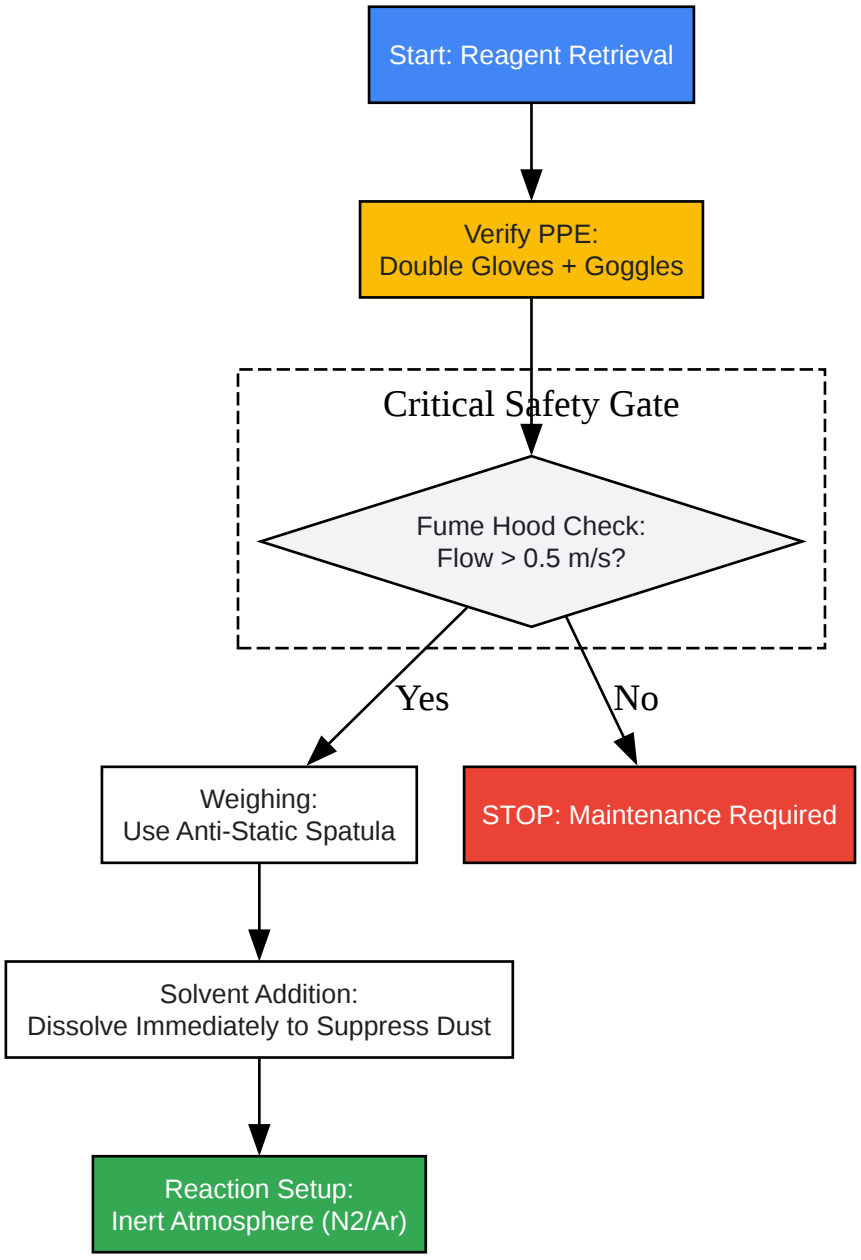
Personal Protective Equipment (PPE) Matrix:

Body Part	Protection Standard	Rationale
Hands	Double Gloving: Nitrile (inner) + Butyl Rubber (outer)	Chloronitrobenzenes can permeate standard nitrile; Butyl offers superior resistance to aromatics.[2]
Eyes	Chemical Splash Goggles	Prevent ocular damage from dust or splashes; Safety glasses are insufficient for irritants.
Respiratory	N95/P100 (if outside hood)	Only required if engineering controls fail; protect against particulate inhalation.

Operational Workflow Diagram

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The following diagram outlines the logical flow for setting up a reaction involving this intermediate, emphasizing the "Stop/Go" safety checks.



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Figure 1: Operational workflow for handling **1-Chloro-2-(methoxymethyl)-4-nitrobenzene**, emphasizing the critical engineering control check.

Emergency Response Protocols

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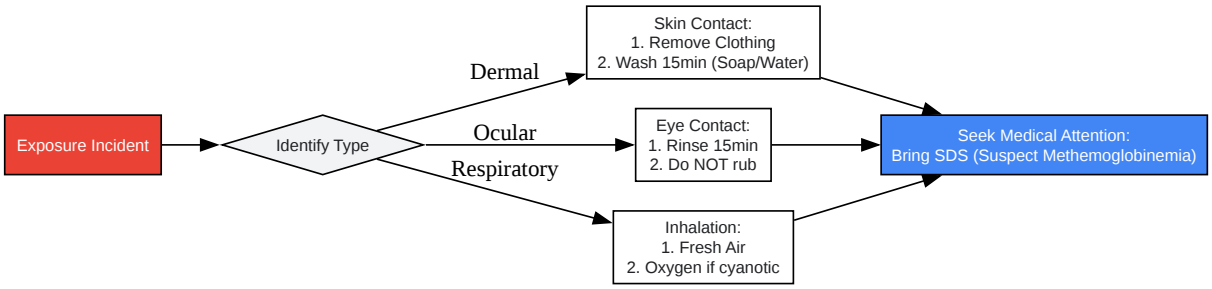
In the event of exposure or release, immediate action is required to mitigate systemic toxicity (methemoglobinemia risk associated with nitro compounds) and chemical burns.

Spill Management (Solid/Liquid)

- Evacuate: Clear the immediate area of non-essential personnel.
- Isolate: Close hood sashes. If outside hood, cover spill with an absorbent pad to prevent dust spread.
- Decontaminate:
  - Solids: Do not sweep (creates dust).[6] Use a HEPA vacuum or wet-wipe method.[2]
  - Liquids: Absorb with vermiculite or sand.[2] Do not use combustible materials (sawdust) due to the nitro group's oxidizing potential.
- Disposal: Place waste in a double-bagged, hazardous waste container labeled "Toxic/Irritant Organic."

First Aid Logic

Nitro compounds can induce methemoglobinemia (blue skin/lips). Speed is critical.



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Figure 2: Decision logic for emergency response, prioritizing decontamination and medical intervention for potential cyanosis.[2][7][8]

Storage and Stability

- Temperature: Store at 2–8°C (Refrigerated). While the compound is relatively stable, the nitro group and benzyl ether benefit from cold storage to prevent slow decomposition.
- Atmosphere: Store under Inert Gas (Argon/Nitrogen). Moisture can slowly hydrolyze the MOM ether over long periods if trace acid is present.
- Incompatibilities:
  - Strong Acids: Hydrolysis of MOM group.[2]
  - Strong Bases: Potential for S_nAr hydrolysis of the chloride.
  - Reducing Agents: Reaction with nitro group (exothermic).

Waste Disposal & Environmental Compliance

Do not discharge into drains. This compound is toxic to aquatic life with long-lasting effects (H411 inferred from chloronitrobenzene analogs).[2]

- Segregation: Collect in "Halogenated Organic Waste" streams.
- Treatment: High-temperature incineration (>1000°C) with scrubber systems is the only validated method to destroy the chlorinated aromatic ring and nitro group safely.[2]
- Container: Polyethylene (HDPE) or glass containers are suitable. Avoid metal containers if trace acidity is suspected.[2]

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- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 19912867, **1-Chloro-2-(methoxymethyl)-4-nitrobenzene**.[2] Retrieved from [Link][1][2]

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